

Prothioconazole efficacy spectrum compared to strobilurin fungicides

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Compound Focus: Prothioconazole

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Fungicide Comparison at a Glance

Feature	Prothioconazole (DMI - FRAC Group 3)	Strobilurins (QoI - FRAC Group 11)
Chemical Class	Triazolinthione (a type of triazole) [1]	Strobilurin (e.g., azoxystrobin, trifloxystrobin) [2]
Mode of Action (MoA)	Sterol Biosynthesis Inhibitor (G); inhibits demethylation (ergosterol synthesis) [1] [3]	Respiration Inhibitor (C); blocks electron transfer at the quinol outer site (QoI) in mitochondria [1]
Activity	Systemic with protective, curative, and eradicated action [3]	Broad-spectrum, primarily preventative with limited to no curative activity [1]
Efficacy Spectrum	Broad-spectrum [1]. High efficacy on <i>Fusarium</i> head blight, Septoria, rusts, eyespot [4] [3].	Broad-spectrum . Highly effective against rusts, powdery mildew, downy mildew, and leaf spots [2].
Key Strength	Effective against a wide range of diseases, including those caused by <i>Fusarium</i> spp. [4]	Triggers "greening effect" and delayed senescence, improving plant health and stress tolerance [1].

Feature	Prothioconazole (DMI - FRAC Group 3)	Strobilurins (QoI - FRAC Group 11)
Resistance Risk	Moderate [1]	High [1]
Primary Application	Foliar spray and seed treatment on cereals, soybeans, and canola [3] [5]	Primarily foliar spray on cereals, fruits, vegetables, and oilseeds [2]

Detailed Experimental Data and Findings

For a deeper scientific comparison, here are key experimental observations and methodological considerations relevant to researchers.

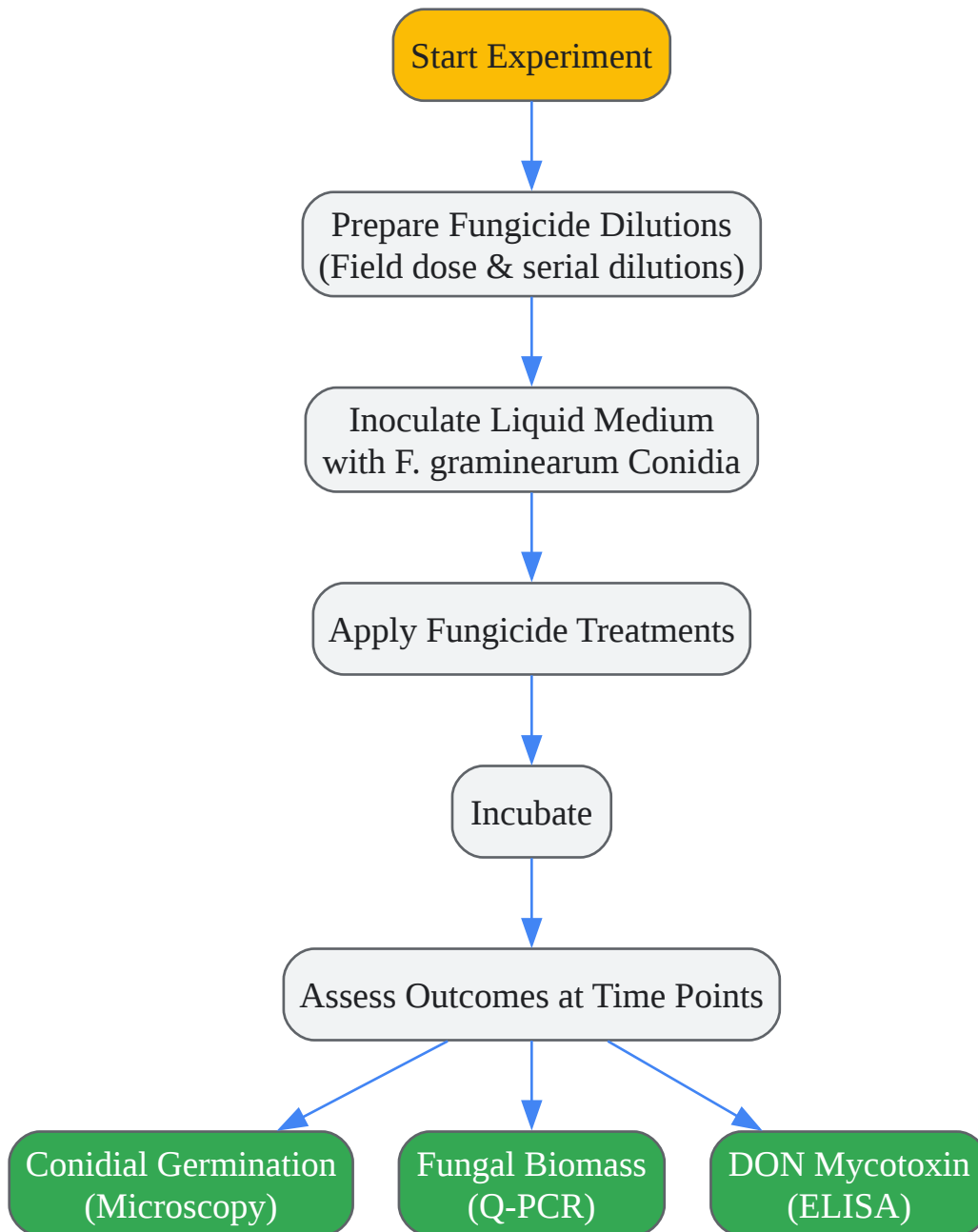
Response to Sub-Lethal Doses

A critical area of research involves fungal response to sub-lethal fungicide concentrations, which is vital for understanding resistance and unintended effects.

Aspect	Prothioconazole	Strobilurins (e.g., Azoxystrobin)
Mycotoxin Induction	Increased DON production in <i>F. graminearum</i> at sub-lethal doses [6].	No significant influence on DON production observed [6].
Proposed Mechanism	Induces a timely hyperproduction of H ₂ O ₂ in the fungus, which acts as a trigger for DON biosynthesis [6].	Not applicable, as no effect on DON was found in the study [6].
Experimental Validation	Effect disappeared when catalase (H ₂ O ₂ scavenger) was applied with the fungicide, confirming H ₂ O ₂ role [6]. Direct H ₂ O ₂ application to conidia similarly induced DON [6].	Not applicable.

Experimental Protocol for In Vitro Assessment

The following methodology, adapted from scientific studies, can be used to evaluate fungicide effects on fungal growth and mycotoxin production [6].



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- **Fungal Material:** Use a defined strain of *Fusarium graminearum* [6].

- **Treatment Preparation:** Create a dilution series of the fungicides (e.g., **prothioconazole**, azoxystrobin) from the recommended field dose down to 1/1000 [6].
- **Experimental Setup:** Inoculate liquid culture medium with fungal conidia and apply the fungicide treatments [6]. Include an untreated control.
- **Incubation & Data Collection:** Incubate cultures and assess at multiple time points (e.g., 4h, 24h, 48h) [6]:
 - **Conidial Germination:** Evaluate using microscopy [6].
 - **Fungal Biomass:** Quantify using Q-PCR analysis [6].
 - **Mycotoxin Production:** Measure Deoxynivalenol (DON) levels using a competitive ELISA [6].
- **Oxidative Stress Investigation:** To probe mechanism, include a treatment with **prothioconazole** plus catalase (a H₂O₂ scavenging enzyme) and compare results [6].

Resistance Management Strategies

Both fungicides require careful resistance management, but the specific strategies differ due to their distinct resistance risk levels [1].



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Key Insights for Research and Development

- **Synergistic Combinations:** Patent literature exists for specific fungicidal mixtures containing **prothioconazole** and a strobilurin (like trifloxystrobin), highlighting the industry's approach to enhancing efficacy and managing resistance through formulated combinations [7].
- **Residue and Risk Profile:** Dietary intake risk assessments for **prothioconazole** (via its metabolite desthio-**prothioconazole**) and strobilurins like fluoxastrobin in wheat indicate that terminal residues, when applied according to guidelines, pose a low dietary risk to consumers, with risk quotients far below 100% [8].

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